

Application Notes and Protocols for JMV 2959 Solutions in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JMV 2959

Cat. No.: B10799418

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

JMV 2959 is a potent and selective antagonist of the ghrelin receptor, also known as the growth hormone secretagogue receptor type 1a (GHS-R1a). [1][2][3] As a 1,2,4-triazole derived compound, **JMV 2959** has been instrumental in elucidating the physiological roles of the ghrelin system, which is implicated in a wide array of processes including appetite regulation, metabolism, and reward pathways. [1] These application notes provide detailed protocols for the preparation of **JMV 2959** solutions using dimethyl sulfoxide (DMSO) and its application in key experimental paradigms.

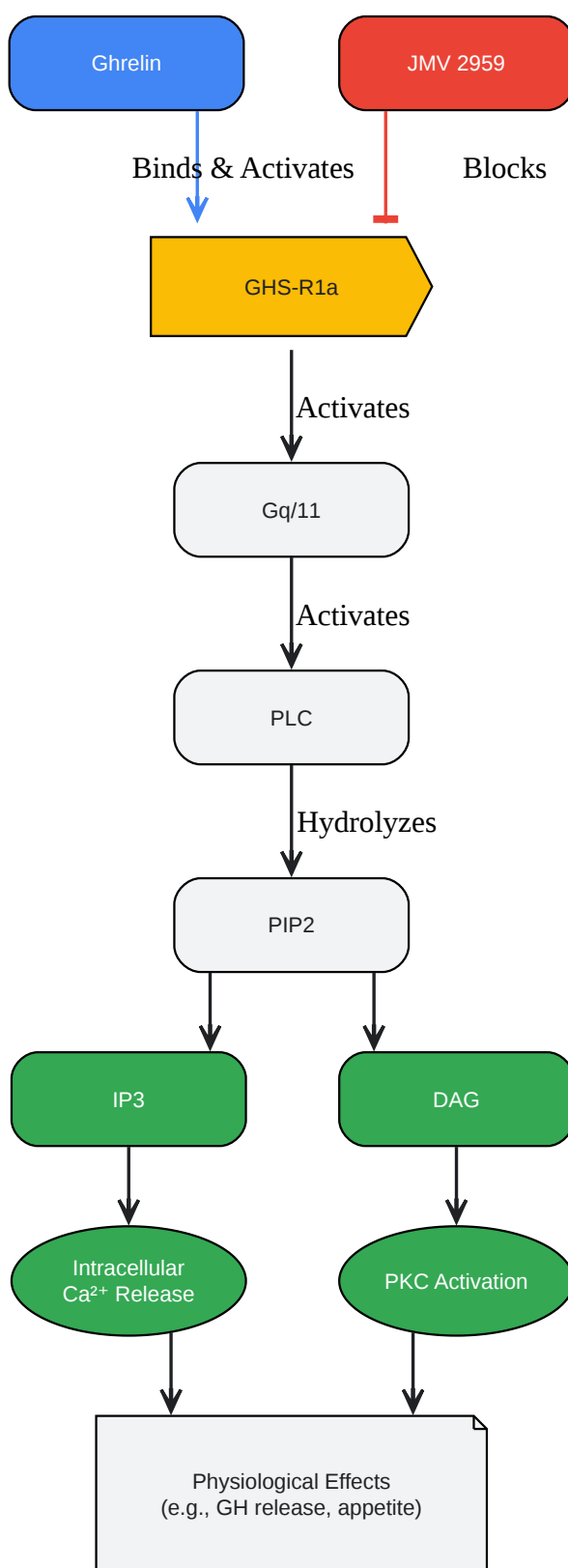
Data Presentation

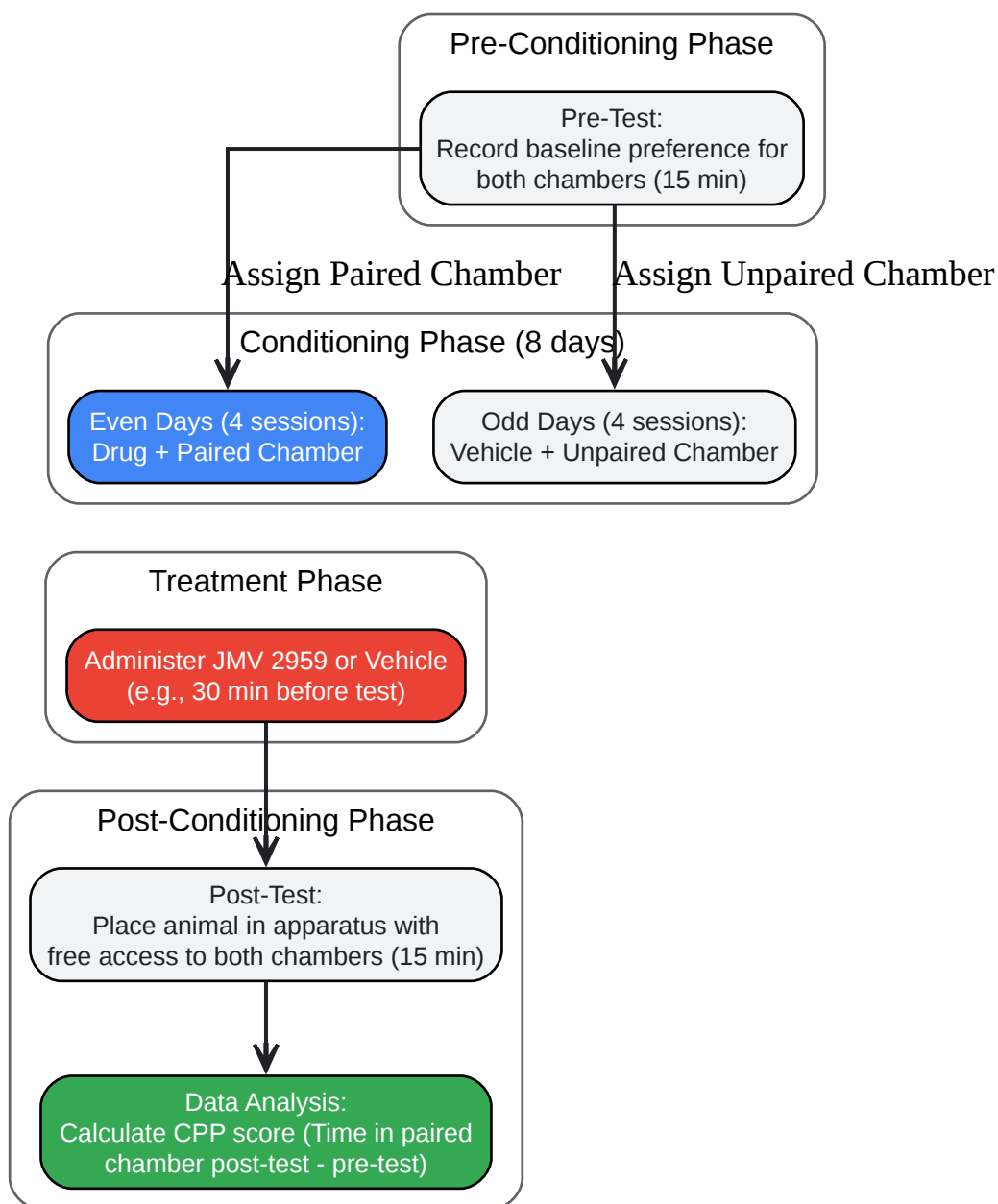
A summary of the key quantitative data for **JMV 2959** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	508.61 g/mol	[4]
CAS Number	925238-89-7	[4]
Appearance	White to off-white solid	[4]
Purity	>99.5%	[5]
IC ₅₀ (GHS-R1a)	32 nM	[2][3][4]
Dissociation Constant (K _b)	19 nM	[2][3]
Solubility in DMSO	25 mg/mL (49.15 mM)	[4]
Solubility in Water	< 0.1 mg/mL (insoluble)	[4]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[4]
Storage (in DMSO)	-80°C for 6 months; -20°C for 1 month	[4]

Signaling Pathway

JMV 2959 exerts its effects by blocking the binding of ghrelin to its receptor, GHS-R1a. This action inhibits downstream signaling cascades that are typically activated by ghrelin. The following diagram illustrates the antagonistic action of **JMV 2959** on the ghrelin signaling pathway.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The 1,2,4-triazole as a scaffold for the design of ghrelin receptor ligands: development of JMV 2959, a potent antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. merckmillipore.com [merckmillipore.com]
- 3. MilliporeSigma Calbiochem Ghrelin Receptor Antagonist, JMV 2959 10 mg | Buy Online | MilliporeSigma™ | Fisher Scientific [fishersci.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Frontiers | Growth Hormone Secretagogue Receptor 1A Antagonist JMV2959 Effectively Prevents Morphine Memory Reconsolidation and Relapse [frontiersin.org]
- To cite this document: BenchChem. [Application Notes and Protocols for JMV 2959 Solutions in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10799418#preparing-jmv-2959-solutions-with-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com